

Benzyl Cinnamate: A Technical Guide to Safety and Toxicity

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Compound of Interest

Compound Name: Benzyl Cinnamate

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Benzyl cinnamate, a naturally occurring ester of benzyl alcohol and cinnamic acid, is a widely utilized ingredient in the fragrance and flavor industries.^{[1][2][3][4]} Its characteristic sweet, balsamic odor has made it a staple in perfumes, cosmetics, and various personal care products.^{[2][5]} This technical guide provides a comprehensive overview of the safety and toxicity profile of **benzyl cinnamate**, presenting key data in a structured format and detailing the experimental protocols of pivotal studies to support risk assessment and inform safe handling and formulation practices.

Toxicological Data Summary

The following tables summarize the key quantitative toxicity data for **benzyl cinnamate**.

Table 1: Acute Toxicity

Species	Route	LD50	Reference
Rat (male and female)	Oral	3280 mg/kg bw	^{[6][7][8]}
Rat	Oral	5380 mg/kg	^[1]
Rat	Oral	5530 mg/kg	^{[9][10]}
Rabbit	Dermal	> 3000 mg/kg bw	^{[8][9][11]}

Table 2: Repeated Dose Toxicity

Species	Study Type	NOAEL	Reference
Rat	OECD 422	600 mg/kg/day	[12]

Table 3: Developmental and Reproductive Toxicity

Endpoint	NOAEL	Margin of Exposure (MOE)	Reference
Developmental Toxicity	200 mg/kg/day	217,391	[12]
Reproductive Toxicity	600 mg/kg/day	652,174	[12]

Table 4: Skin Sensitization

Assay	Species	Result	Reference
Local Lymph Node Assay (LLNA)	Mouse	Weak sensitizer	[2] [6] [7]
Human	-	Potential for allergic reaction	[2] [6] [13]

Table 5: Genotoxicity

Assay	System	Result	Reference
Ames Test (OECD 471)	S. typhimurium & E. coli	Non-mutagenic	[12]
In-vitro Micronucleus Test (OECD 487) (on read-across material phenethyl cinnamate)	Human lymphocytes	Non-clastogenic	[12]

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the interpretation and application of safety data.

Ames Test for Mutagenicity

The mutagenic potential of **benzyl cinnamate** was evaluated using the Ames test, following OECD Guideline 471 and conducted under Good Laboratory Practice (GLP) regulations.[\[12\]](#)

- Test System: Salmonella typhimurium strains TA1535, TA1537, TA98, TA100, and Escherichia coli strain WP2uvrA.[\[12\]](#)
- Vehicle: Dimethyl sulfoxide (DMSO).[\[12\]](#)
- Concentrations: **Benzyl cinnamate** was tested at concentrations ranging from 3 to 5000 µg/plate .[\[12\]](#)
- Metabolic Activation: The assay was performed both in the presence and absence of a metabolic activation system (S9 fraction).[\[12\]](#)
- Procedure: The specified bacterial strains were exposed to **benzyl cinnamate** at the various concentrations. Following an incubation period, the number of revertant colonies (mutated bacteria that regained the ability to grow in a nutrient-deficient medium) was counted for each plate.
- Results: No significant increase in the mean number of revertant colonies was observed at any tested dose, either with or without metabolic activation, leading to the conclusion that **benzyl cinnamate** is not mutagenic under these conditions.[\[12\]](#)

In Vitro Micronucleus Test for Clastogenicity

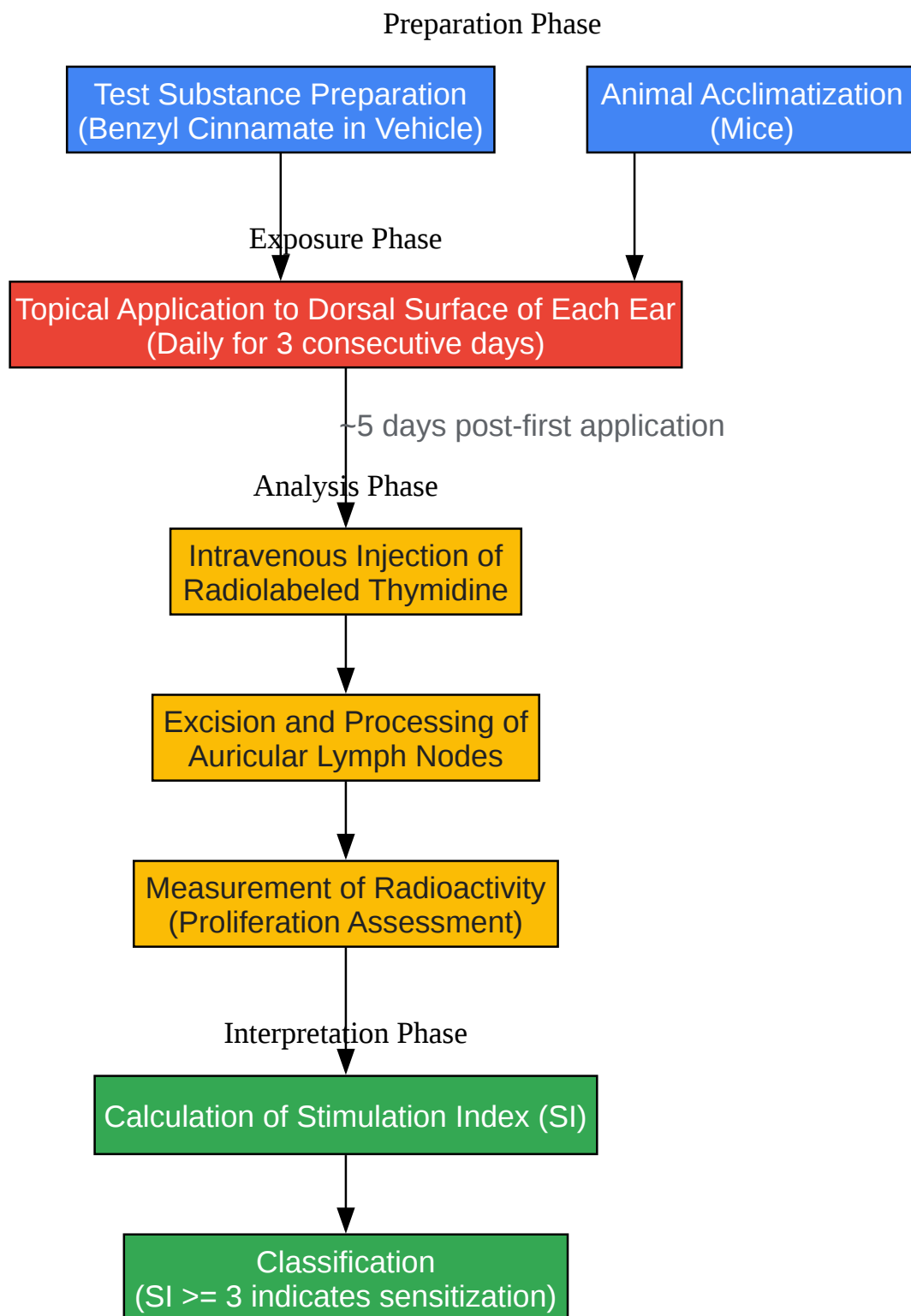
Due to the absence of clastogenicity data for **benzyl cinnamate**, results from a study on a read-across material, phenethyl cinnamate, were utilized. This test was conducted in compliance with OECD Guideline 487 and GLP.[\[12\]](#)

- Test System: Human peripheral blood lymphocytes.[\[12\]](#)

- Vehicle: Dimethyl sulfoxide (DMSO).[12]
- Procedure: The human lymphocytes were treated with phenethyl cinnamate at various concentrations up to cytotoxic levels, both with and without metabolic activation (S9). After treatment, the cells were analyzed for the presence of micronuclei, which are small, extranuclear bodies that indicate chromosomal damage.
- Results: The study found no induction of binucleated cells with micronuclei, indicating that phenethyl cinnamate is non-clastogenic. By extension, **benzyl cinnamate** is also not expected to have clastogenic potential.[12]

Skin Sensitization Assessment: Local Lymph Node Assay (LLNA)

The skin sensitization potential of **benzyl cinnamate** has been identified, classifying it as a weak sensitizer.[2][6][7] The Local Lymph Node Assay is a common method for such assessments.



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Caption: Workflow of the Local Lymph Node Assay for Skin Sensitization.

Regulatory and Safety Assessment

Benzyl cinnamate is recognized for its potential to cause skin sensitization, which has led to regulatory restrictions.[2][5][13] The International Fragrance Association (IFRA) has established standards that restrict its use in fragrances.[5][14] In the European Union, it is listed as one of the 26 allergenic substances that must be declared on cosmetic labels if present above certain concentrations.[2]

Despite its sensitization potential, **benzyl cinnamate** has not been found to be genotoxic.[12] Furthermore, the available data on repeated dose, developmental, and reproductive toxicity indicate a high margin of safety at current levels of use.[12] The U.S. Food and Drug Administration (FDA) has approved **benzyl cinnamate** as a flavoring agent for direct addition to food.[5] The Flavor and Extract Manufacturers Association (FEMA) Expert Panel has determined it to be Generally Recognized as Safe (GRAS) for use as a flavoring substance.[5] No data indicates that **benzyl cinnamate** is a carcinogen.[6][10]

In conclusion, while **benzyl cinnamate** is a weak skin sensitizer requiring careful formulation and labeling in cosmetic and personal care products, the broader toxicological profile suggests a low risk for systemic toxicity, genotoxicity, and reproductive or developmental effects under the current conditions of use. Researchers and drug development professionals should be mindful of its sensitizing properties and adhere to regulatory guidelines to ensure consumer safety.

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References

- 1. Benzyl Cinnamate | C₁₆H₁₄O₂ | CID 5273469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzyl Cinnamate Ingredient Allergy Safety Information [skinsafeproducts.com]
- 3. Benzyl cinnamate - Wikipedia [en.wikipedia.org]
- 4. Benzyl cinnamate | 103-41-3 [chemicalbook.com]

- 5. cosmeticsinfo.org [cosmeticsinfo.org]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Benzyl cinnamate - Safety Data Sheet [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. fishersci.com [fishersci.com]
- 10. gustavus.edu [gustavus.edu]
- 11. vigon.com [vigon.com]
- 12. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 13. ewg.org [ewg.org]
- 14. d3t14p1xronwr0.cloudfront.net [d3t14p1xronwr0.cloudfront.net]
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